

Synthesis and Characterization of trans-2-Propoxycyclohexan-1-amine: A Methodological Whitepaper

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Compound of Interest

Compound Name: 2-Propoxycyclohexan-1-amine

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Executive Summary & Pharmacological Relevance

-Amino ethers represent a highly privileged pharmacophore in medicinal chemistry, frequently appearing in local anesthetics, anti-arrhythmic agents, and central nervous system (CNS) modulators. **2-Propoxycyclohexan-1-amine** is a conformationally restricted

-amino ether that serves as a critical building block for designing sterically demanding, lipophilic drug candidates.

Because the spatial arrangement of the amine and ether groups dictates receptor binding affinity, synthesizing this molecule with strict stereochemical control is paramount. This whitepaper details a highly scalable, stereoselective, and self-validating three-step synthetic protocol to access the trans-isomer of **2-propoxycyclohexan-1-amine**, utilizing an epoxide-azide retrosynthetic strategy.

Retrosynthetic Strategy & Mechanistic Rationale

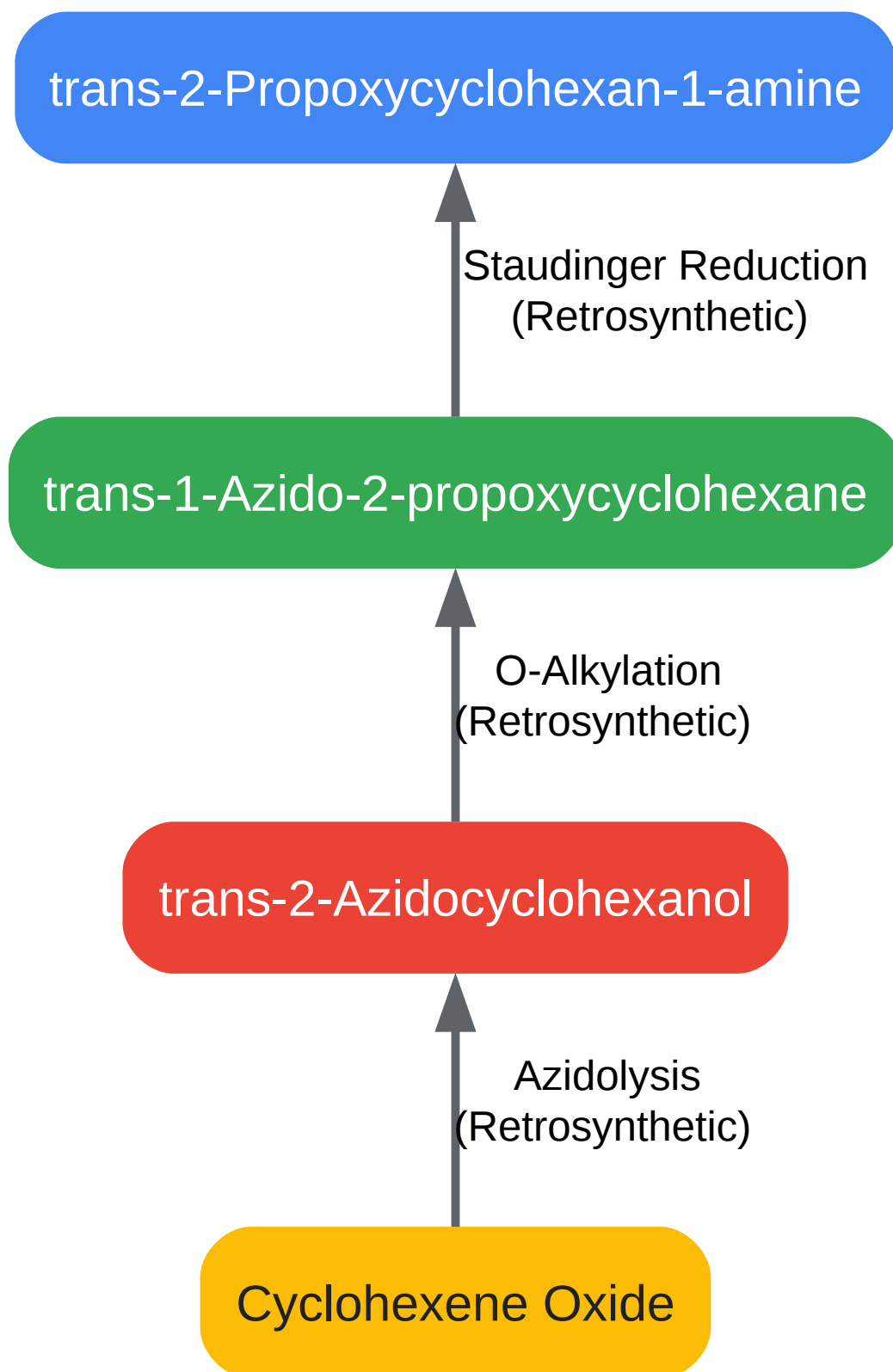
While the direct ring-opening of an aziridine (e.g., 7-azabicyclo[4.1.0]heptane) with 1-propanol appears atom-economical, unprotected aziridines are notoriously unreactive toward

unactivated alcohols without harsh Lewis acids. Conversely, N-activated aziridines require subsequent deprotection steps that can degrade the ether linkage.

To ensure maximum yield and operational safety, we employ an epoxide-azidolysis route. This sequence guarantees strict trans-diastereoselectivity via an

mechanism^[1]. The sequence consists of:

- Regio- and stereospecific ring-opening of cyclohexene oxide with sodium azide.
- Williamson ether synthesis via O-alkylation.
- Chemoselective Staudinger reduction of the azide to the primary amine.



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Caption: Retrosynthetic analysis of **trans-2-propoxycyclohexan-1-amine** via the epoxide-azide route.

Step-by-Step Experimental Methodologies

Step 3.1: Synthesis of trans-2-Azidocyclohexanol

The initial step utilizes the ring-opening of cyclohexene oxide. The use of sodium azide (

) in the presence of a mild proton source (like

or water) is critical. The proton source prevents the buildup of strongly basic alkoxide intermediates that could lead to epoxide polymerization, while avoiding strongly acidic conditions that would decompose

into highly toxic, volatile hydrazoic acid (

)[2].

- Reagents: Cyclohexene oxide (1.0 equiv),
(2.5 equiv),
(2.0 equiv), DMF/Water (8:1).
- Procedure:
 - Dissolve
and
in the DMF/Water mixture at room temperature.
 - Add cyclohexene oxide dropwise over 30 minutes to control the exothermic ring-opening.
 - Heat the reaction mixture to 80 °C for 3 hours.
 - Cool to room temperature, dilute with diethyl ether, and wash extensively with brine to remove DMF.
 - Dry the organic layer over anhydrous

and concentrate under reduced pressure.

- Safety Causality: Never use chlorinated solvents (e.g., dichloromethane) during the workup of azide reactions, as they can react with unreacted

to form explosive diazidomethane^[2].

Step 3.2: O-Alkylation to trans-1-Azido-2-propoxycyclohexane

To install the propoxy group, a Williamson ether synthesis is performed. Sodium hydride () is used to deprotonate the secondary alcohol.

- Reagents: trans-2-Azidocyclohexanol (1.0 equiv),

(60% dispersion in mineral oil, 1.5 equiv), 1-Bromopropane (1.5 equiv), anhydrous THF.

- Procedure:

- Suspend

in anhydrous THF at 0 °C under an inert argon atmosphere.

- Add a solution of trans-2-azidocyclohexanol in THF dropwise. Stir for 30 minutes until evolution ceases.

- Add 1-bromopropane dropwise. Allow the reaction to warm to room temperature and stir for 12 hours.

- Quench carefully with saturated aqueous

at 0 °C. Extract with ethyl acetate.

- Mechanistic Insight: Temperature control during the

addition is vital. Elevated temperatures prior to the addition of the electrophile can trigger an intramolecular cyclization, reforming the epoxide and expelling the azide ion.

Step 3.3: Staudinger Reduction to trans-2-Propoxycyclohexan-1-amine

The reduction of the azide to the primary amine is achieved via the Staudinger reaction using triphenylphosphine (

), This method is chosen over catalytic hydrogenation (

, Pd/C) because it is highly chemoselective, operates under exceptionally mild conditions, and avoids any risk of ether hydrogenolysis[3].

- Reagents: trans-1-Azido-2-propoxycyclohexane (1.0 equiv),

(1.2 equiv), Water (10.0 equiv), THF.

- Procedure:

- Dissolve the azide in THF and add

at room temperature. Nitrogen gas (

) will immediately evolve as the iminophosphorane intermediate forms[4].

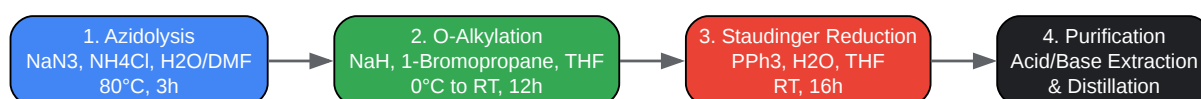
- After 2 hours, add water to hydrolyze the iminophosphorane. Stir for an additional 14 hours.

- Concentrate the mixture and dissolve the residue in diethyl ether.

- Self-Validating Purification: Extract the organic layer with 1M

. The target amine protonates and moves to the aqueous layer, leaving the triphenylphosphine oxide (TPPO) byproduct in the organic layer. Basify the aqueous layer with 2M

to pH 12, and back-extract with dichloromethane to isolate the pure free amine.



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Caption: Step-by-step synthetic workflow and unit operations for **2-propoxycyclohexan-1-amine**.

Analytical Characterization Data

The structural integrity and trans-stereochemistry of the synthesized **2-propoxycyclohexan-1-amine** are confirmed via multi-nuclear NMR, IR spectroscopy, and High-Resolution Mass Spectrometry (HRMS). The large coupling constant (

Hz) between the protons at C1 and C2 in the

NMR spectrum is definitive proof of their axial-axial relationship, confirming the trans-configuration.

Table 1: Summary of Analytical and Spectroscopic Data

Analytical Method	Observed Data / Spectral Assignments	Structural Correlation
H NMR (400 MHz, CDCl ₃)	3.45 (m, 1H), 3.32 (m, 1H)	O-CH of the propoxy group.
2.92 (td, 1H)	CH-O (Cyclohexyl ring, axial proton).	
2.45 (td, 1H)	CH-N (Cyclohexyl ring, axial proton).	
1.95 - 1.15 (m, 10H)	Cyclohexyl and propoxy CH envelope.	
0.92 (t, 3H)	Terminal CH of the propoxy group.	
C NMR (100 MHz, CDCl ₃)	80.1, 71.5, 54.2, 32.1, 29.8, 25.1, 24.5, 23.2, 10.5	C-O (80.1), Propyl O-CH (71.5), C-N (54.2).
FT-IR (ATR, cm ⁻¹)	3350, 3280 (w, br)	Primary amine N-H asymmetric/symmetric stretch.
2930, 2850 (s)	Aliphatic C-H stretching.	
1100 (s)	C-O-C ether stretching band.	
HRMS (ESI-TOF)	Calculated for C ₁₀ H ₁₉ N H NO [M+H] ⁺ : 158.1545	Found: 158.1541 (= 2.5 ppm).

Conclusion

The synthesis of **trans-2-propoxycyclohexan-1-amine** via the epoxide-azide sequence provides a robust, high-yielding, and stereochemically unambiguous route to this valuable

-amino ether. By leveraging the highly predictable

trajectory of epoxide ring-opening and the chemoselectivity of the Staudinger reduction, researchers can reliably scale this protocol for advanced drug discovery campaigns.

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